

Perfluorocyclohexanecarbonyl Chloride: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name:	<i>Perfluorocyclohexanecarbonyl chloride</i>
CAS No.:	58816-79-8
Cat. No.:	B1303403

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An In-depth Exploration of CAS Number 58816-79-8 for Applications in Research and Development

Forward

Perfluorocyclohexanecarbonyl chloride, bearing the CAS number 58816-79-8, represents a unique and highly reactive building block in the landscape of fluorinated organic compounds. Its perfluorinated cyclohexyl moiety imparts distinct physicochemical properties that are increasingly sought after in the design of advanced materials and novel therapeutic agents. The potent electron-withdrawing nature of the fluorine atoms significantly influences the reactivity of the acyl chloride group, making it a valuable reagent for the introduction of the perfluorocyclohexyl motif. This guide offers a comprehensive overview of its synthesis, reactivity, and applications, with a focus on providing practical insights and methodologies for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Perfluorocyclohexanecarbonyl chloride is a colorless to light-colored liquid with a sharp, pungent odor characteristic of acyl chlorides. The presence of a perfluorinated ring structure results in a high density and a relatively low refractive index.

Property	Value	Reference
CAS Number	58816-79-8	
Molecular Formula	C ₇ ClF ₁₁ O	[1][2]
Molecular Weight	344.51 g/mol	[1]
Boiling Point	95-96 °C	
Density	1.77 g/cm ³	

Synthesis of Perfluorocyclohexanecarbonyl Chloride

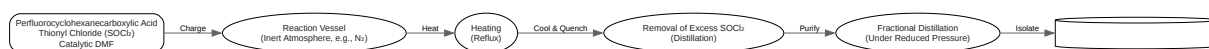
The synthesis of **perfluorocyclohexanecarbonyl chloride** is typically achieved through the chlorination of its corresponding carboxylic acid, perfluorocyclohexanecarboxylic acid. This transformation is a standard procedure in organic synthesis, often employing common chlorinating agents.

Synthesis via Thionyl Chloride

A prevalent and effective method for the preparation of acyl chlorides from carboxylic acids involves the use of thionyl chloride (SOCl₂), often with a catalytic amount of a tertiary amine or N,N-dimethylformamide (DMF).

Reaction:

Conceptual Workflow for Synthesis:



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Caption: Synthesis of **Perfluorocyclohexanecarbonyl Chloride**.

Experimental Protocol:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas outlet connected to a trap for acidic gases (e.g., a sodium hydroxide solution), place perfluorocyclohexanecarboxylic acid (1.0 eq).
- **Addition of Reagents:** Under an inert atmosphere (e.g., nitrogen or argon), add an excess of thionyl chloride (typically 2-3 eq) to the flask. Add a catalytic amount of N,N-dimethylformamide (DMF, ~1-2 drops).
- **Reaction:** Heat the reaction mixture to reflux (approximately 80 °C) and maintain for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution (SO₂ and HCl).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Excess thionyl chloride can be removed by distillation under atmospheric pressure.
- **Purification:** The crude **perfluorocyclohexanecarbonyl chloride** is then purified by fractional distillation under reduced pressure to yield the pure product.

Reactivity and Chemical Transformations

The reactivity of **perfluorocyclohexanecarbonyl chloride** is dominated by the electrophilic nature of the carbonyl carbon, which is significantly enhanced by the inductive effect of both the chlorine atom and the perfluorinated ring. This makes it a highly reactive acylating agent.

Acylation of Amines to Form Amides

Perfluorocyclohexanecarbonyl chloride reacts readily with primary and secondary amines to form the corresponding N-substituted perfluorocyclohexylamides. These reactions are typically rapid and exothermic, often requiring cooling and the presence of a base to neutralize the HCl byproduct.

Reaction:

Conceptual Workflow for Amide Synthesis:



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Caption: General workflow for the synthesis of amides.

Experimental Protocol for the Synthesis of N-Benzyl-perfluorocyclohexanecarboxamide:

- **Reaction Setup:** In a round-bottom flask, dissolve benzylamine (1.0 eq) and a non-nucleophilic base such as triethylamine (1.2 eq) in an anhydrous aprotic solvent (e.g., dichloromethane or diethyl ether) under an inert atmosphere.
- **Addition of Acyl Chloride:** Cool the solution to 0 °C in an ice bath. Slowly add a solution of **perfluorocyclohexanecarbonyl chloride** (1.1 eq) in the same solvent to the stirred amine solution.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- **Work-up:** Quench the reaction with water. Separate the organic layer and wash sequentially with dilute aqueous HCl, saturated aqueous sodium bicarbonate, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Esterification with Alcohols

In a similar fashion, **perfluorocyclohexanecarbonyl chloride** reacts with alcohols to form perfluorocyclohexyl esters. These reactions are often catalyzed by a base, such as pyridine, which also acts as a scavenger for the generated HCl.

Reaction:

Experimental Protocol for the Synthesis of Methyl Perfluorocyclohexanecarboxylate:

- Reaction Setup: In a flask, combine methanol (1.5 eq) and pyridine (1.2 eq) in a suitable anhydrous solvent like dichloromethane.
- Addition of Acyl Chloride: Cool the mixture to 0 °C and slowly add **perfluorocyclohexanecarbonyl chloride** (1.0 eq).
- Reaction: Allow the reaction to proceed at room temperature with stirring for several hours.
- Work-up: Dilute the reaction mixture with the solvent and wash with water, dilute HCl, and saturated sodium bicarbonate solution.
- Purification: Dry the organic phase, remove the solvent in vacuo, and purify the resulting ester by distillation.

Applications in Drug Discovery and Materials Science

The incorporation of highly fluorinated moieties, such as the perfluorocyclohexyl group, into organic molecules can profoundly alter their physical, chemical, and biological properties. This makes **perfluorocyclohexanecarbonyl chloride** a valuable reagent in both pharmaceutical and materials science research.

Role in Drug Discovery

The introduction of fluorine and fluorinated groups into drug candidates is a widely employed strategy to enhance metabolic stability, increase lipophilicity, and improve binding affinity to biological targets. The perfluorocyclohexyl group can serve as a bioisostere for other lipophilic groups, potentially leading to improved pharmacokinetic profiles. While specific examples of marketed drugs containing a perfluorocyclohexyl moiety directly derived from this acyl chloride are not prevalent in publicly accessible literature, its utility lies in the synthesis of novel chemical entities for screening and lead optimization.

Applications in Materials Science

Perfluorinated compounds are known for their high thermal stability, chemical inertness, and unique surface properties. **Perfluorocyclohexanecarbonyl chloride** can be used as a monomer or a modifying agent in the synthesis of specialty polymers. For instance, it can be used to introduce perfluorinated side chains onto polymer backbones, thereby imparting hydrophobicity, oleophobicity, and low surface energy to the material. Such polymers find applications in coatings, membranes, and advanced textiles.

Analytical Characterization

The structural elucidation and purity assessment of **perfluorocyclohexanecarbonyl chloride** and its derivatives are typically performed using a combination of spectroscopic techniques.

Technique	Expected Observations
^{19}F NMR	Complex multiplets in the range of -100 to -180 ppm are expected for the CF_2 and CF groups of the perfluorocyclohexyl ring.
^{13}C NMR	The carbonyl carbon should appear in the downfield region, typically around 160-170 ppm. Signals for the carbons of the perfluorinated ring will show complex splitting due to C-F coupling.
^1H NMR	For the acyl chloride itself, no proton signals will be observed. For its derivatives, characteristic proton signals corresponding to the introduced organic moiety will be present.
IR Spectroscopy	A strong absorption band in the region of 1780-1820 cm^{-1} is characteristic of the C=O stretch of an acyl chloride. C-F stretching vibrations will appear in the 1100-1300 cm^{-1} region.
Mass Spectrometry	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including the loss of chlorine and parts of the perfluorinated ring.

Safety and Handling

Perfluorocyclohexanecarbonyl chloride is a corrosive and moisture-sensitive compound. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. It reacts with water and other protic solvents to release corrosive hydrogen chloride gas. Therefore, all glassware and reagents should be thoroughly dried before use, and reactions should be conducted under an inert atmosphere. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Conclusion

Perfluorocyclohexanecarbonyl chloride is a highly reactive and versatile building block that offers a gateway to a wide range of perfluorinated compounds. Its unique properties make it a valuable tool for researchers in medicinal chemistry and materials science seeking to modulate molecular properties through the introduction of the perfluorocyclohexyl moiety. The synthetic protocols and reactivity patterns outlined in this guide provide a solid foundation for its effective utilization in the laboratory. As the demand for advanced fluorinated molecules continues to grow, the importance of reagents like **perfluorocyclohexanecarbonyl chloride** in enabling innovation is set to increase.

References

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